

Synthesis of 6-Benzylxy-2-benzoxazolinone: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: **6-Benzylxy-2-benzoxazolinone**

Cat. No.: **B133755**

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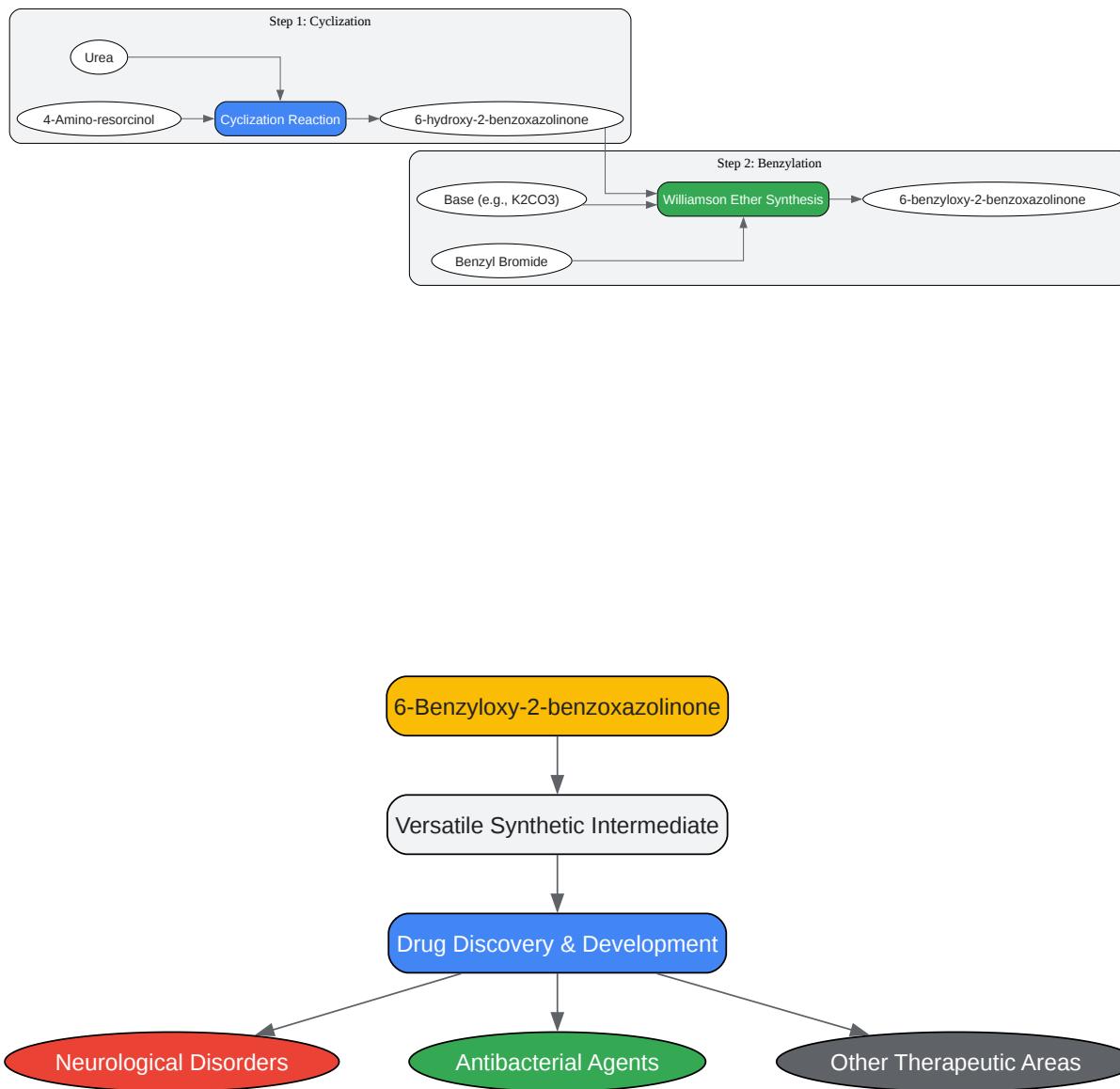
This document provides detailed application notes and experimental protocols for the synthesis of **6-benzylxy-2-benzoxazolinone**, a valuable intermediate in pharmaceutical research and drug development. The benzoxazolinone core is a key pharmacophore found in a variety of biologically active compounds. This guide is intended for researchers, scientists, and professionals in the field of medicinal chemistry and organic synthesis.

Introduction

6-Benzylxy-2-benzoxazolinone serves as a crucial building block in the synthesis of more complex molecules, particularly those targeting neurological disorders. Its structure, featuring a protected hydroxyl group, allows for selective functionalization and manipulation during the development of novel therapeutic agents. The following protocols outline a reliable two-step synthesis route starting from readily available precursors.

Overall Synthesis Scheme

The synthesis of **6-benzylxy-2-benzoxazolinone** is proposed to proceed via a two-step sequence. The first step involves the formation of the benzoxazolinone ring system to create a key intermediate, 6-hydroxy-2-benzoxazolinone. The second step is the protection of the hydroxyl group as a benzyl ether using a Williamson ether synthesis.



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